

# Operational Disposal Protocol: 6-Ethynyl-1H-indazole[1][2]

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## Compound of Interest

Compound Name: 6-Ethynyl-1H-indazole

CAS No.: 1093847-80-3

Cat. No.: B2961565

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## Part 1: Executive Directive (BLUF)[1]

STOP AND READ: The presence of a terminal alkyne group (ethynyl) on the indazole scaffold presents a specific reactivity hazard often overlooked in standard organic waste streams.

- **ABSOLUTE PROHIBITION:** Do NOT dispose of **6-Ethynyl-1H-indazole** (solid or solution) down laboratory drains.[1][2]
- **CRITICAL HAZARD:** This compound can react with copper, silver, or mercury (often found in plumbing traps or solder) to form shock-sensitive metal acetylides.[1]
- **DISPOSAL PATH:** All waste must be segregated into Non-Halogenated Organic Waste streams destined for high-temperature incineration.[1]

## Part 2: Chemical Profile & Hazard Analysis

To dispose of this chemical safely, you must understand its functional vulnerabilities.

### Substance Identification

| Parameter         | Detail  |
|-------------------|---|
| Chemical Name     | 6-Ethynyl-1H-indazole   |
| CAS Number        | 1093847-80-3  |
| Molecular Formula | C <sub>9</sub> H <sub>6</sub> N <sub>2</sub>                            |
| Physical State    | Solid (typically off-white to pale yellow powder)                       |
| Solubility        | Soluble in DMSO, DMF, Methanol; Low solubility in water.[1][2][3][4][5] |

## Functional Hazard Analysis

While the GHS classification focuses on biological effects (irritation), the logistical safety concern lies in the terminal alkyne.

- Biological Hazards (GHS):
  - H302: Harmful if swallowed.[4][6][7]
  - H315/H319: Causes skin and serious eye irritation.[4][5][6][7][8]
  - H335: May cause respiratory irritation.[1][4][5][6][7][8]
- Chemical Reactivity (The "Hidden" Risk):
  - Terminal Alkyne (-C≡C-H): The proton on the terminal alkyne is weakly acidic (pKa ~25).[1] In the presence of bases and transition metals (Cu, Ag, Hg), it forms metal acetylides.[2]
  - Risk Scenario: Pouring a solution of this compound down a sink with copper piping can result in the accumulation of copper acetylide, a primary explosive that detonates upon dryness or friction.

## Part 3: Pre-Disposal Stabilization & Segregation[1]

Before the waste leaves your bench, it must be stabilized. This section details the "Chain of Custody" for the waste.

## Solid Waste (Pure Compound)[1][2]

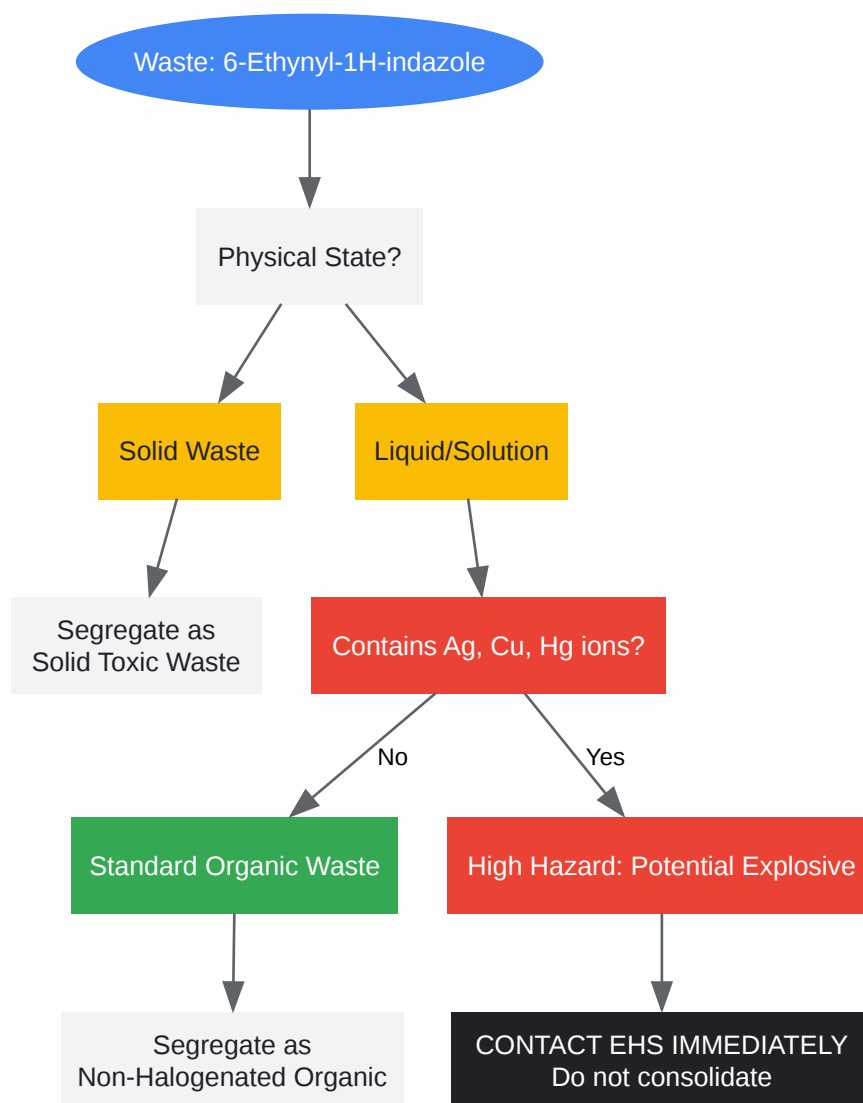
- Container: Collect in a dedicated, sealable wide-mouth jar (HDPE or Glass).
- Labeling: Must be labeled "Solid Organic Waste - Toxic." [1][2]
- Contamination Check: Ensure no oxidizing agents (peroxides, nitrates) are added to this container, as alkynes can polymerize violently or ignite with strong oxidizers. [2]

## Liquid Waste (Reaction Mixtures/Mother Liquors)[1][2]

- Solvent Compatibility:
  - Compatible: DMSO, Methanol, Ethanol, Dichloromethane (DCM). [2]
  - Incompatible: Ammoniacal silver nitrate (Tollens' reagent), cuprous chloride solutions. [2]
- Quenching (If necessary): If the compound is in a reactive mixture (e.g., with strong bases), neutralize to pH 7 before adding to the waste container to prevent exothermic runaway. [2]

## Segregation Logic (Visualized)

The following diagram illustrates the critical decision-making process for segregating this specific compound to prevent acetylide formation.



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Figure 1: Waste segregation logic focusing on preventing metal acetylide formation.

## Part 4: Step-by-Step Disposal Protocol

This protocol complies with standard RCRA guidelines for non-listed organic waste.[1]

### Phase 1: Personal Protective Equipment (PPE)

- Respiratory: N95 mask (for solids) or Fume Hood (for liquids) to prevent inhalation (H335).[1]
- Dermal: Nitrile gloves (0.11 mm minimum thickness).[1] Standard lab coat.[1]

- Ocular: ANSI Z87.1 Chemical Splash Goggles.[1]

## Phase 2: Waste Accumulation[1]

- Select Container: Use a chemically resistant container (Amber Glass or HDPE).[1]
- Labeling: Attach a hazardous waste tag.
  - Constituents: "**6-Ethynyl-1H-indazole**" (Do not use abbreviations).[1][2]
  - Hazards: Check "Toxic" and "Irritant".[4]
- Transfer:
  - Solids: Use a disposable plastic spatula.[1] Avoid metal spatulas if the solid is damp or if the metal is corroded.[2]
  - Liquids: Pour carefully using a funnel to avoid spillage.
- Secondary Containment: Place the waste container in a secondary tray to capture potential leaks.

## Phase 3: Final Disposal[1]

- Request Pickup: Contact your facility's EHS (Environmental Health & Safety) department.[1]
- Classification: Declare the waste as "Non-regulated organic solid/liquid" (unless mixed with listed solvents like DCM, which makes it F-listed waste).[1]
- Destruction Method: The ultimate fate of this molecule is High-Temperature Incineration.[1] This ensures the complete destruction of the indazole ring and the alkyne group.

## Part 5: Emergency Contingencies

### Accidental Spill (Solid)[1][2]

- Evacuate: Clear the immediate area of unnecessary personnel.
- PPE: Don double nitrile gloves and N95 mask.[1]

- Containment: Cover the spill with a damp paper towel to prevent dust generation.[1]
- Cleanup: Scoop up the material (using plastic tools) and place it in a waste jar. Wipe the area with soap and water.[9]
- Disposal: Label the cleanup debris as hazardous waste.

## Accidental Spill (Liquid)[1][2]

- Ventilate: Ensure the fume hood is active or open windows if safe.[1]
- Absorb: Use an inert absorbent (vermiculite or spill pads).[1] Do not use paper towels alone if the solvent is flammable.[2]
- Collect: Place saturated absorbent into a sealed bag/container.

## Part 6: Regulatory Compliance (US Context)

- RCRA Status: **6-Ethynyl-1H-indazole** is not specifically listed on the EPA P-list or U-list.[1][2]
- Waste Determination: It is the generator's responsibility to determine if the waste exhibits characteristics of ignitability (D001), corrosivity (D002), or reactivity (D003).[2]
  - Verdict: Pure solid is generally not D001/D002/D003.[1] However, due to H302/H315 hazards, it must be managed as hazardous chemical waste, not general refuse.[2]

## Acetylide Formation Pathway

The following diagram explains the chemical justification for the strict "No Drain" policy.

Figure 2: Mechanism of metal acetylide formation in plumbing systems.[1][2]

## References

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## Sources

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